

Molecular Structure and Conformation of 4-(Chloromethyl)-1-propylimidazole

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Compound of Interest

Compound Name: 4-(chloromethyl)-1-propylimidazole

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Technical Guide | Version 1.0

Executive Summary

4-(Chloromethyl)-1-propylimidazole (C₇H₁₁ClN₂) is a functionalized imidazole derivative serving as a critical electrophilic building block in the synthesis of pharmaceutical intermediates and functionalized ionic liquids. Its utility stems from the dual reactivity of the imidazole core (nucleophilic N3) and the chloromethyl side chain (electrophilic). This guide analyzes its structural connectivity, the thermodynamic landscape of its conformers, and the regiochemical challenges inherent in its synthesis.

Molecular Architecture & Connectivity

Structural Identity

The molecule consists of a five-membered heteroaromatic imidazole ring substituted at the N1 position with a propyl chain and at the C4 position with a chloromethyl group.

- IUPAC Name: 4-(chloromethyl)-1-propyl-1H-imidazole
- Molecular Formula: C₇H₁₁ClN₂ (Free Base) | C₇H₁₂Cl₂N₂ (HCl Salt)

- Molecular Weight: 158.63 g/mol (Free Base) | 195.09 g/mol (HCl Salt)

Regioisomerism: The 1,4 vs. 1,5 Challenge

A critical structural aspect is the distinction between the 1,4-isomer (target) and the 1,5-isomer. [\[1\]](#)

- 1,4-isomer: The propyl group (N1) and chloromethyl group (C4) are separated by the C5 methine bridge. This "extended" linear arrangement is often sterically favored in thermodynamic equilibrium.
- 1,5-isomer: The substituents are adjacent (N1 and C5), leading to significant steric repulsion between the propyl chain and the chloromethyl group.

“

Note: Commercial samples labeled generically may contain mixtures. Definitive identification requires 2D-NMR (NOESY) to verify the spatial proximity of the N1-propyl protons to the ring protons.

Electronic Structure

The imidazole ring is a

-excessive heterocycle.

- N1 (Pyrrole-like): Contributes two electrons to the aromatic sextet; bonded to the propyl group.
- N3 (Pyridine-like): Contributes one electron; possesses a lone pair in an orbital orthogonal to the -system, acting as a hydrogen bond acceptor or nucleophile.

- Chloromethyl Group: Exerts a weak inductive electron-withdrawing effect (-I), slightly decreasing the basicity of N3 compared to 1-propylimidazole.

Conformational Analysis

The conformational landscape is defined by two primary rotatable vectors: the N1-Propyl linkage and the C4-Chloromethyl linkage.

N1-Propyl Chain Dynamics

The propyl chain (

) exhibits flexibility typical of alkyl substituents.

- Preferred Conformation: The

bond prefers an orientation where the chain is anti-periplanar to the C2-H bond to minimize steric clash with the C5-H.

- Gauche Interactions: The

bond allows gauche and anti rotamers. The anti (fully extended) conformer is energetically favored by approximately 0.8–1.2 kcal/mol over the gauche conformer in the gas phase.

Chloromethyl Rotation

The

bond rotates to position the chlorine atom relative to the imidazole plane.

- Syn-planar vs. Anti-planar: The chlorine atom generally avoids the same plane as the imidazole ring to minimize dipole-dipole repulsion with the

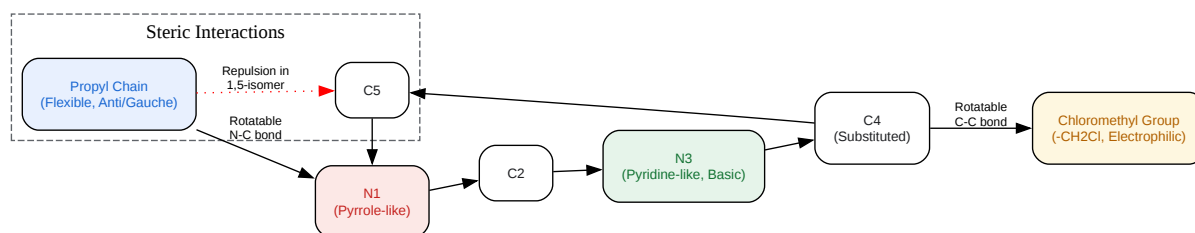
-system.

- Minimum Energy: The preferred conformation typically places the C-Cl bond perpendicular to the ring plane (bisecting), maximizing hyperconjugative stabilization (

) and minimizing steric overlap with C5-H.

Visualization of Conformational Space

The following diagram illustrates the connectivity and the rotational degrees of freedom.



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Figure 1: Connectivity and key steric interactions in **4-(chloromethyl)-1-propylimidazole**.

Synthesis & Regiocontrol

Producing the specific 1,4-isomer requires overcoming the natural tendency of 4-substituted imidazoles to yield mixtures upon alkylation.

Synthetic Pathways

Two primary strategies exist:

- Direct Alkylation (Non-Selective): Alkylation of 4-(chloromethyl)imidazole (or its hydroxymethyl precursor).
 - Outcome: Typically yields a mixture of 1,4 and 1,5 isomers.[\[1\]](#)
 - Mechanism:[\[2\]](#) The N1 tautomer (less sterically hindered) is often more reactive, but the product distribution depends on the electrophile and base.
- De Novo Synthesis (Selective): Cyclization of

-halo-ketones with amidines.

- Outcome: High regioselectivity but more complex steps.

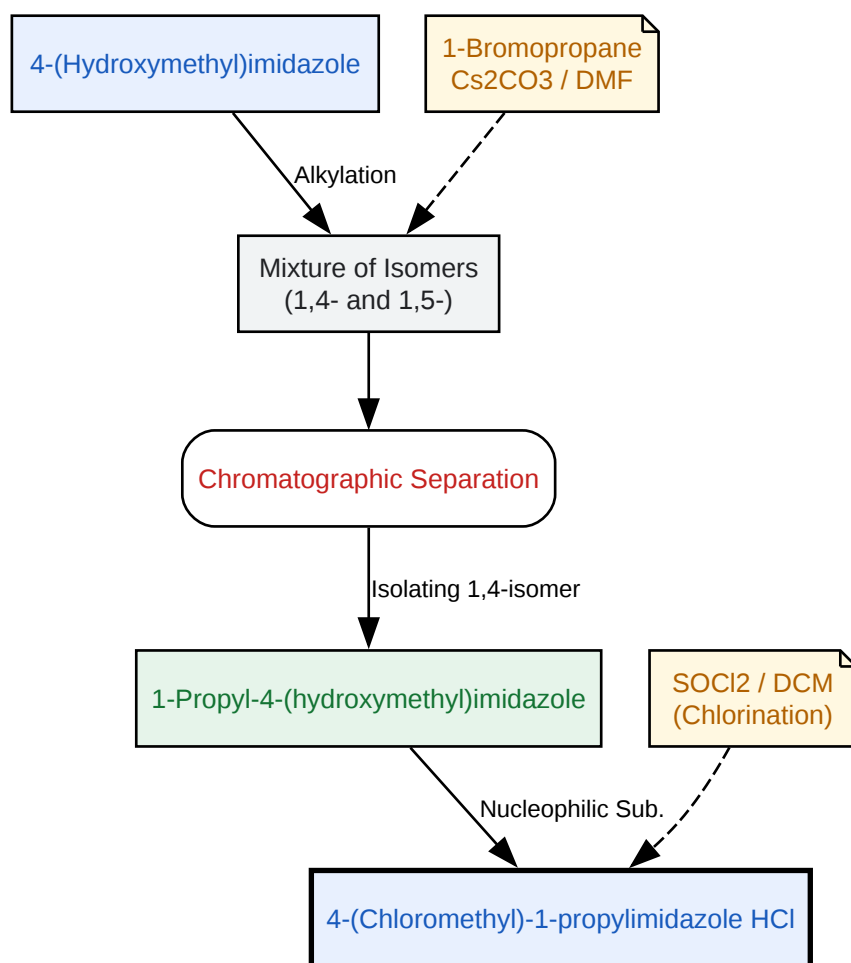
Recommended Protocol: Regioselective Alkylation

To favor the 1,4-isomer, alkylation is performed on 4-(hydroxymethyl)imidazole followed by chlorination. The hydroxymethyl group is less bulky than the chloromethyl, slightly improving the 1,4/1,5 ratio.

Step-by-Step Methodology

- Starting Material: 4-(Hydroxymethyl)imidazole hydrochloride.
- Base Selection: Use Cesium Carbonate () in DMF. The "Cesium Effect" can enhance N1 selectivity via coordination.
- Alkylation: Add 1-bromopropane dropwise at .
- Isomer Separation: The 1,4-isomer (less polar) and 1,5-isomer (more polar) are separated via silica gel column chromatography (Eluent: DCM/MeOH 95:5).
- Chlorination: Treat the purified 1-propyl-4-(hydroxymethyl)imidazole with Thionyl Chloride () in DCM to yield the target hydrochloride salt.

Reaction Pathway Diagram



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Figure 2: Synthetic workflow emphasizing the critical isomer separation step.

Physicochemical Properties & Characterization

Key Data Table[3][4]

Property	Value / Description
Appearance	Off-white to pale yellow hygroscopic solid (HCl salt).
Solubility	Highly soluble in water, methanol, ethanol. Sparingly soluble in DCM (salt form).
Melting Point	140–145 °C (HCl salt, typical for analogs).
Stability	The free base is unstable and prone to self-polymerization (intermolecular N-alkylation). Store as HCl salt at -20°C.
Reactivity	High electrophilicity at . Reacts with amines, thiols, and alkoxides.

Spectroscopic Signatures

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 9.10 (s, 1H, H-2): Deshielded due to N1/N3 proximity.
 - 7.85 (s, 1H, H-5): Distinct singlet.
 - 4.90 (s, 2H,
): Diagnostic benzylic-like shift.
 - 4.15 (t, 2H,
): Triplet indicating N-propyl attachment.
 - 1.80 (m, 2H,
): Multiplet.
 - 0.85 (t, 3H,
): Triplet.

- Mass Spectrometry (ESI+):
 - observed at m/z ~159/161 (3:1 ratio due to).

References

- Regioselectivity in Imidazole Alkylation
 - Title: Regioselective synthesis of 1-alkyl-4-nitro-1H-imidazole using 2-methyl-5-nitroimidazole and 4-nitroimidazole.
 - Source: Der Pharma Chemica, 2016, 8(2):28-32.
 - URL:[[Link](#)]
- Structural Analogs (Methyl Derivative)
 - Title: 4-(Chloromethyl)-1-methyl-1H-imidazole hydrochloride (Product Page).
 - Source: Sigma-Aldrich.
- General Imidazole Conformation
 - Title: Conformation Design of Open-Chain Compounds.[[3](#)]
 - Source: Angew.[[1](#)][[3](#)] Chem. Int. Ed. 2000, 39, 2054–2070.[[3](#)]
 - URL:[[Link](#)]
- 5-Isomer Reference (Differentiation): Title: 5-Chloromethyl-1-propyl-1H-imidazole hydrochloride. Source: MedChemExpress.

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Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. Regioselective alkylation of 4\(5\)-nitro-1H-imidazoles in acidic media: study of temperature effects - Journal of the Chemical Society, Perkin Transactions 1 \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. Conformation Design of Open-Chain Compounds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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